

Application Notes and Protocols for 4-Fluoro-cyclohexanecarbonitrile in Medicinal Chemistry

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Compound of Interest

Compound Name: 4-Fluoro-cyclohexanecarbonitrile

Cat. No.: B7968428

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Introduction: The Strategic Value of Fluorinated Aliphatic Scaffolds in Drug Discovery

The incorporation of fluorine into drug candidates has become a cornerstone of modern medicinal chemistry, with over half of all newly approved small-molecule drugs containing at least one fluorine atom.[1] This is not a matter of coincidence but a testament to the profound and often beneficial impact of fluorine on a molecule's pharmacokinetic and pharmacodynamic profile.[2][3][4] Strategic fluorination can enhance metabolic stability by blocking sites susceptible to enzymatic degradation, modulate the acidity or basicity (pKa) of nearby functional groups, and fine-tune lipophilicity, all of which are critical determinants of a drug's absorption, distribution, metabolism, and excretion (ADME) properties.[5]

While much attention has been given to fluoroaromatics, the use of fluorinated aliphatic scaffolds, such as the 4-fluorocyclohexane moiety, offers a unique set of advantages. These three-dimensional structures can better mimic the spatial arrangement of endogenous ligands, potentially leading to higher binding affinities and selectivities for their biological targets. The C-F bond, being one of the strongest in organic chemistry, imparts significant metabolic stability to the cyclohexane ring.

This guide focuses on the utility of **4-Fluoro-cyclohexanecarbonitrile** as a versatile building block in medicinal chemistry. The presence of both a fluorine atom and a reactive nitrile group on a conformationally well-defined cyclohexane ring makes this compound an attractive starting material for the synthesis of a diverse range of novel chemical entities with potential therapeutic applications.

Physicochemical Properties and Characterization

A thorough understanding of the physicochemical properties of **4-Fluoro-cyclohexanecarbonitrile** is essential for its effective use in synthesis and for predicting the properties of its derivatives.

Property	Value (Predicted/Typical)	Significance in Drug Discovery
Molecular Formula	C ₇ H ₁₀ FN	Provides the elemental composition.
Molecular Weight	127.16 g/mol	Falls within the range for lead-like and drug-like molecules.
LogP (Predicted)	1.5 - 2.0	Indicates moderate lipophilicity, often favorable for cell permeability.
Boiling Point	~180-190 °C (at 760 mmHg)	Important for purification by distillation.
pKa (Nitrile)	~20-25 (for α-proton)	The nitrile group is generally not basic under physiological conditions.

Spectroscopic Characterization:

The structural integrity of **4-Fluoro-cyclohexanecarbonitrile** and its derivatives must be confirmed using standard analytical techniques.

- ¹H NMR: The proton NMR spectrum is expected to show complex multiplets for the cyclohexane ring protons. The proton attached to the carbon bearing the fluorine atom will

exhibit a characteristic splitting pattern due to coupling with fluorine.

- ^{13}C NMR: The carbon NMR spectrum will show distinct signals for the seven carbons. The carbon atom bonded to fluorine will have its chemical shift significantly influenced by the electronegative fluorine atom and will show a large one-bond carbon-fluorine coupling constant (^1JCF).
- ^{19}F NMR: The fluorine NMR spectrum will provide a clear signal for the single fluorine atom, and its chemical shift and coupling to adjacent protons can confirm its position on the cyclohexane ring.
- IR Spectroscopy: The infrared spectrum will exhibit a characteristic sharp absorption band for the nitrile ($\text{C}\equiv\text{N}$) stretching vibration, typically in the range of $2240\text{-}2260\text{ cm}^{-1}$. The C-F stretching vibration will appear in the fingerprint region, usually between 1000 and 1400 cm^{-1} .
- Mass Spectrometry (MS): The mass spectrum will show the molecular ion peak (M^+) corresponding to the molecular weight of the compound. Fragmentation patterns can provide further structural information.

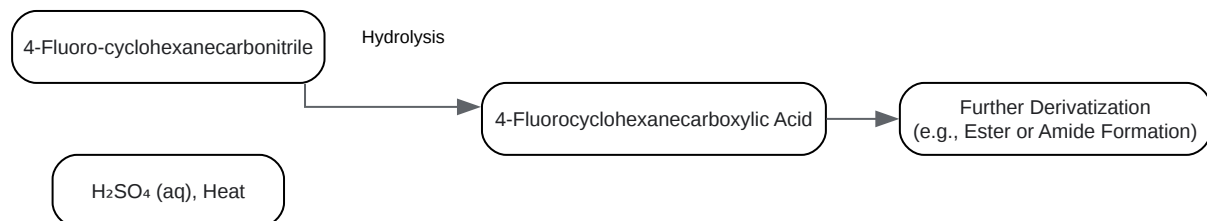
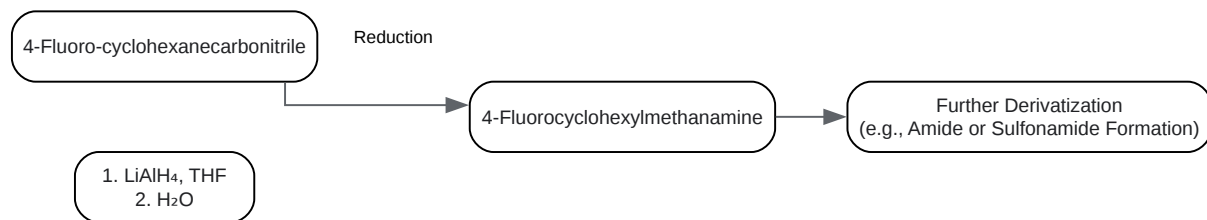
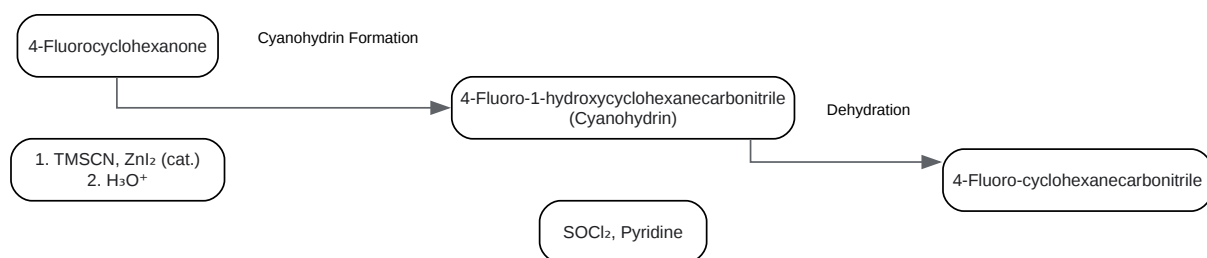
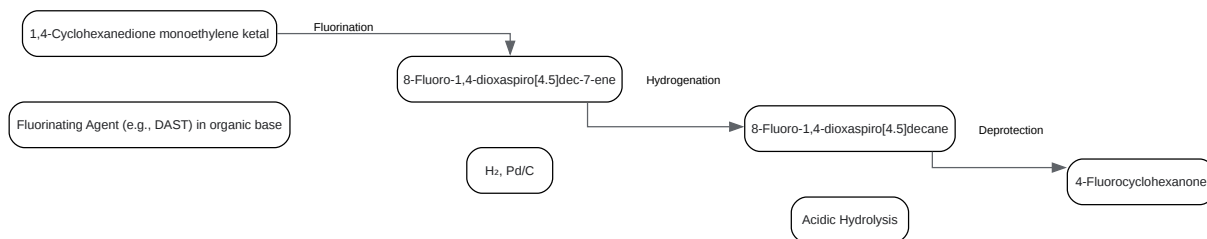
Synthetic Protocols

The following protocols provide detailed methodologies for the synthesis of **4-Fluorocyclohexanecarbonitrile** and its subsequent transformation into key functionalities for medicinal chemistry applications.

Protocol 1: Synthesis of 4-Fluorocyclohexanone (Precursor)

A reliable synthesis of the precursor, 4-fluorocyclohexanone, is crucial. The following protocol is adapted from patented procedures.[\[6\]](#)

Workflow for the Synthesis of 4-Fluorocyclohexanone



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Sources

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